

# safety and handling precautions for 1,4-diiodobutane

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## Compound of Interest

Compound Name: 1,4-Diiodobutane

Cat. No.: B107930

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## An In-depth Technical Guide to the Safety and Handling of 1,4-Diiodobutane

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **1,4-diiodobutane** (CAS No. 628-21-7), a versatile yet hazardous chemical intermediate used in various research and development applications, including organic synthesis and materials science.<sup>[1][2][3]</sup> Adherence to strict safety protocols is essential when working with this compound to mitigate potential risks.

## Chemical and Physical Properties

**1,4-Diiodobutane**, also known as tetramethylene diiodide, is a halogenated organic compound with a four-carbon alkyl chain terminated by iodine atoms.<sup>[1][4]</sup> It typically appears as a colorless to pale yellow liquid that may darken upon exposure to light or air.<sup>[4][5]</sup> It is sparingly soluble in water but miscible with common organic solvents like ethanol, ether, and chloroform.<sup>[1][4]</sup>

Table 1: Physical and Chemical Properties of 1,4-Diiodobutane

Property	Value
Molecular Formula	C <sub>4</sub> H <sub>8</sub> I <sub>2</sub>
Molecular Weight	309.92 g/mol [6][7]
CAS Number	628-21-7[1][2][3][6][7]
Appearance	Colorless to pale yellow liquid[4][5]
Odor	Faint, mildly pungent[4]
Melting Point	6 °C (42.8 °F)[8]
Boiling Point	147-152 °C (296.6-305.6 °F) at 26 mmHg[8]
Density	2.35 g/mL at 25 °C[8]
Flash Point	> 110 °C (> 230 °F)[8]
Solubility	Insoluble in water.[8] Miscible with ethanol, ether, and chloroform.[1][4]
Stability	Stable under normal temperatures and pressures.[8][9] Light and air sensitive.[5]

## Hazard Identification and Classification

**1,4-Diiodobutane** is classified as a hazardous substance. It is crucial to understand its potential health effects to ensure safe handling.

Table 2: GHS Hazard Classification for **1,4-Diiodobutane**

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation[7][10]
Eye Irritation	2A	H319: Causes serious eye irritation[7][10]
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation[7][10]

#### Summary of Health Hazards:

- Inhalation: May cause respiratory tract irritation.[9][10]
- Skin Contact: Causes skin irritation.[7][9][10]
- Eye Contact: Causes serious eye irritation.[7][9][10]
- Ingestion: May cause gastrointestinal irritation with nausea, vomiting, and diarrhea.[9]

#### Toxicological Data:

Quantitative toxicological data, such as LD50 values for oral, dermal, and inhalation routes, are not available for **1,4-diiodobutane**.[\[11\]](#) The absence of this data necessitates a cautious approach, treating the substance as potentially toxic.

## Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure laboratory safety.

## Personal Protective Equipment (PPE)

A comprehensive assessment of the experimental procedure should be conducted to determine the appropriate PPE.

Table 3: Recommended Personal Protective Equipment for Handling **1,4-Diiodobutane**

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles or a face shield in addition to goggles. <a href="#">[12]</a>
Skin Protection	Chemical-resistant gloves (e.g., nitrile or neoprene), and a flame-resistant lab coat. <a href="#">[13]</a>
Respiratory Protection	Work in a certified chemical fume hood. <a href="#">[13]</a> If a fume hood is not available, a respirator with appropriate filters may be required.

## Engineering Controls

- Always handle **1,4-diiodobutane** in a well-ventilated area, preferably within a certified chemical fume hood, to prevent the accumulation of vapors.[\[13\]](#)
- Ensure safety showers and eyewash stations are readily accessible.

## Storage

- Store in a cool, dry, and well-ventilated area away from direct sunlight.[\[5\]](#)[\[13\]](#)
- Keep containers tightly closed to prevent exposure to air and moisture.[\[5\]](#)[\[13\]](#) The substance is light and air-sensitive.[\[5\]](#)
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[\[8\]](#)[\[9\]](#)
- Store large containers below eye level.[\[12\]](#)

## Emergency Procedures

Immediate and appropriate response in case of an emergency is crucial.

## First-Aid Measures

Table 4: First-Aid Procedures for **1,4-Diiodobutane** Exposure

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. <a href="#">[9]</a>
Skin Contact	Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists. <a href="#">[9]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. <a href="#">[9]</a>
Ingestion	Do NOT induce vomiting. If the person is conscious, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. <a href="#">[9]</a>

## Spill and Leak Procedures

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE as outlined in Section 3.1.
- Contain the spill using an inert absorbent material (e.g., vermiculite, sand).
- Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
- Clean the spill area with a suitable solvent, followed by soap and water.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.

- Hazardous Combustion Products: Carbon monoxide, carbon dioxide, and hydrogen iodide. [9]
- Firefighter Protection: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

## Experimental Protocols

**1,4-Diiodobutane** is a versatile reagent in organic synthesis. Below is a detailed protocol for its preparation from tetrahydrofuran (THF), adapted from established literature.

### Synthesis of 1,4-Diiodobutane from Tetrahydrofuran

This procedure should only be performed by trained personnel in a well-equipped laboratory with appropriate safety measures in place.

Materials:

- Tetrahydrofuran (THF), redistilled (20.5 mL, 18.2 g)
- Phosphorus pentoxide (32.5 g)
- 85% Orthophosphoric acid (67.5 mL, 115.5 g)
- Potassium iodide (166 g)
- Deionized water
- Ether
- 10% Sodium thiosulfate solution
- Saturated sodium chloride solution
- Anhydrous magnesium sulfate

Equipment:

- 500 mL three-necked flask

- Thermometer
- Airtight stirrer
- Reflux condenser
- Heating mantle
- Separatory funnel
- Distillation apparatus

Procedure:

- In a 500 mL three-necked flask equipped with a thermometer, airtight stirrer, and reflux condenser, combine 32.5 g of phosphorus pentoxide and 67.5 mL of 85% orthophosphoric acid. Stir the mixture until it cools to room temperature.
- To the cooled mixture, add 20.5 mL of redistilled THF.
- Add 166 g of potassium iodide to the mixture.
- Heat the mixture to reflux with stirring for 3-4 hours.
- After the reflux period, cool the reaction mixture to room temperature.
- Transfer the cooled mixture to a separatory funnel containing 75 mL of water and 125 mL of ether.
- Separate the ethereal layer.
- Decolorize the ethereal layer by washing with 25 mL of 10% sodium thiosulfate solution.
- Wash the organic layer with 100 mL of cold, saturated sodium chloride solution.
- Dry the ethereal layer over anhydrous magnesium sulfate.
- Remove the ether by evaporation.

- Purify the crude **1,4-diiodobutane** by distillation under reduced pressure. Collect the fraction boiling at 110 °C / 6 mmHg. The expected yield is approximately 70 grams.

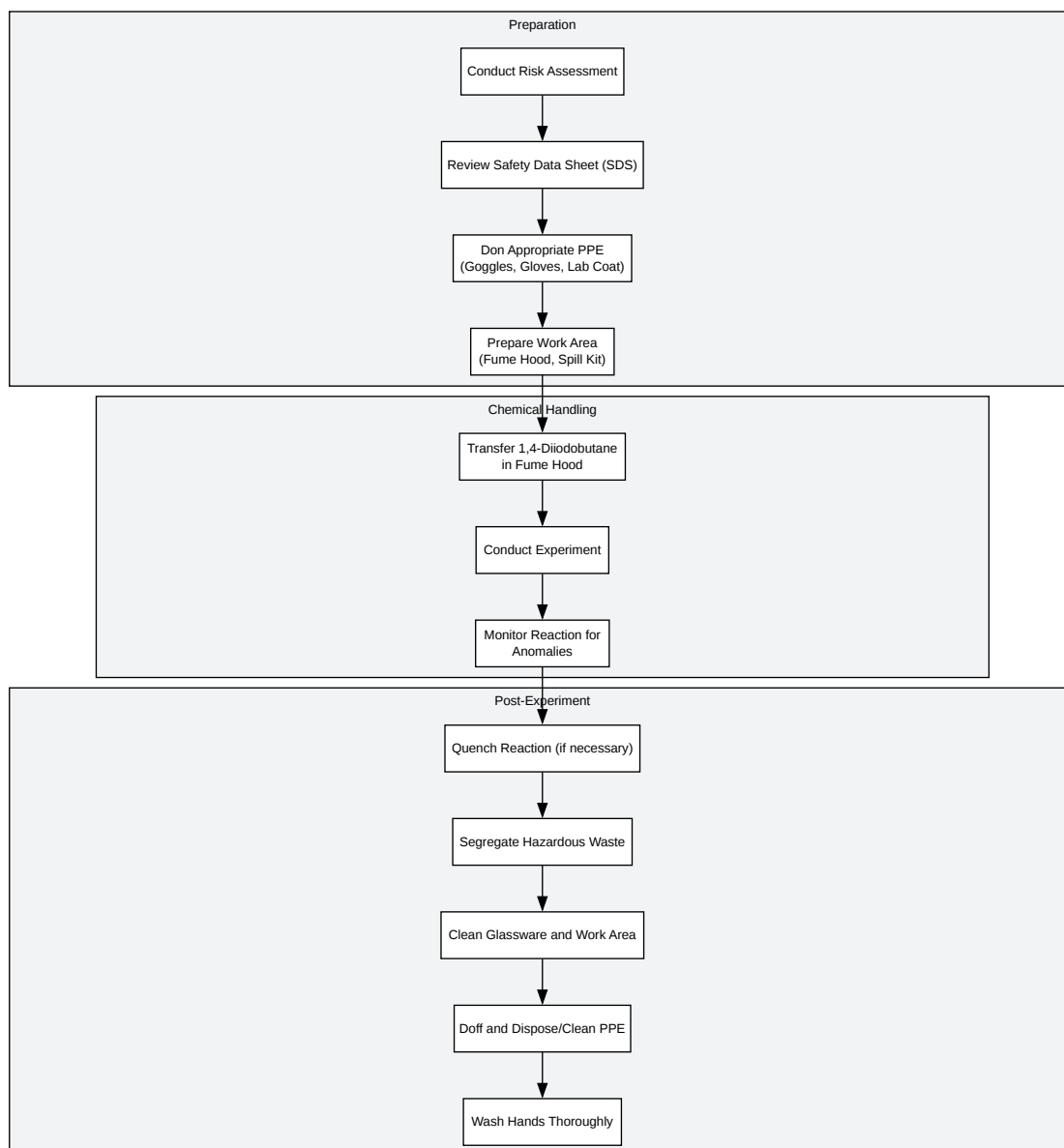
## Disposal Considerations

All waste containing **1,4-diiodobutane** must be treated as hazardous waste.

- Collect waste in clearly labeled, sealed containers.
- Dispose of the waste through a licensed professional waste disposal service in accordance with local, state, and federal regulations.
- Do not dispose of **1,4-diiodobutane** down the drain.

## Visualized Workflows

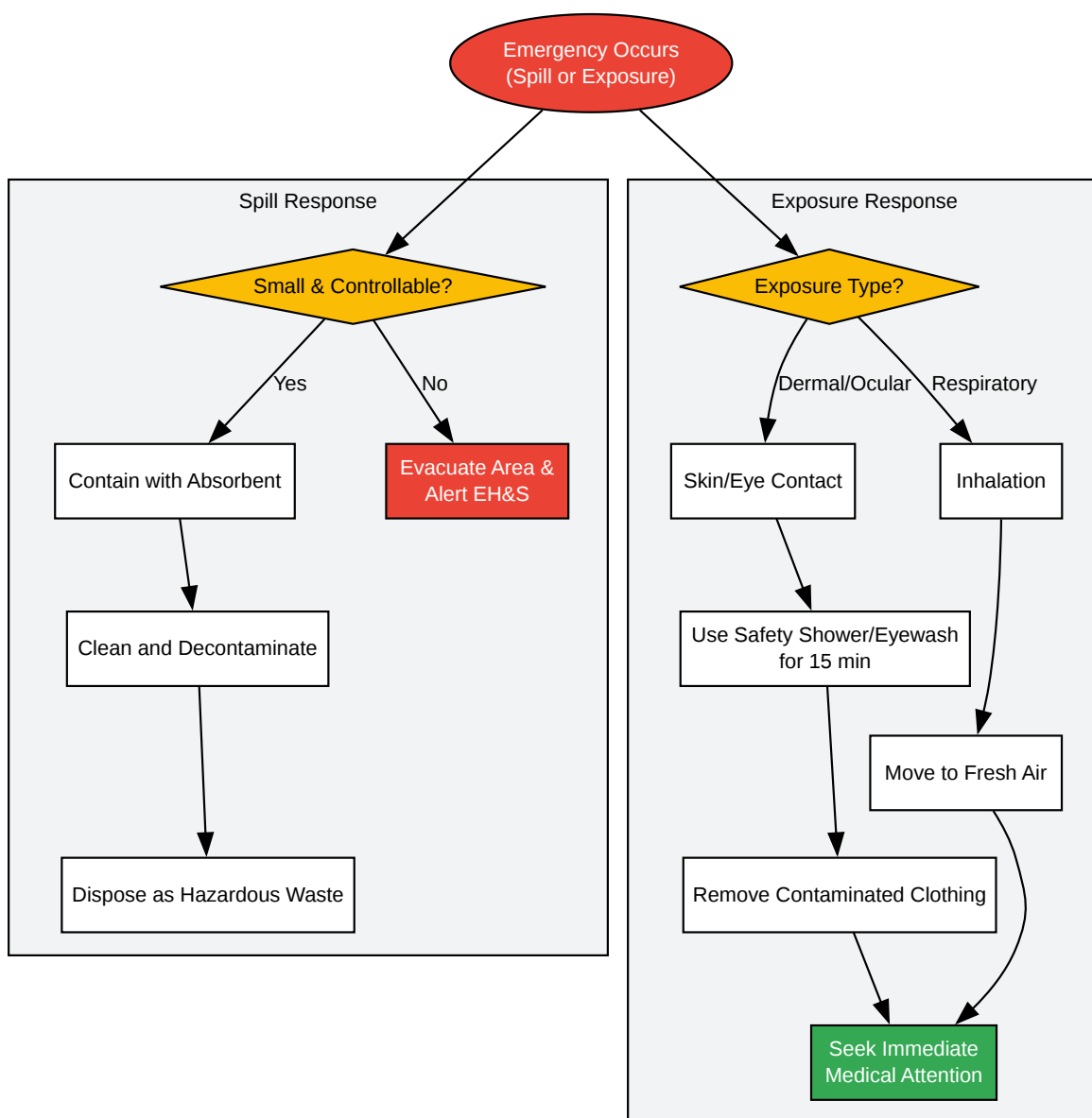
### Standard Laboratory Handling Workflow



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Caption: Workflow for safe handling of **1,4-diiodobutane**.

## Emergency Response Decision Tree



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Caption: Decision tree for emergency response procedures.

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